

2-Chloro-3-fluorophenol chemical properties

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Chloro-3-fluorophenol

CAS No.: 863870-86-4

Cat. No.: B1588880

[Get Quote](#)

An In-Depth Technical Guide to the Chemical Properties and Applications of **2-Chloro-3-fluorophenol**

Introduction

2-Chloro-3-fluorophenol is a halogenated aromatic organic compound with the chemical formula C_6H_4ClFO .^{[1][2]} As a substituted phenol, it serves as a crucial intermediate in organic synthesis. Its structural complexity, arising from the specific ortho-chloro and meta-fluoro substitution pattern on the phenol ring, makes it a valuable building block for creating more complex molecules. This guide, intended for researchers, scientists, and professionals in drug development, provides a comprehensive overview of the chemical properties, synthesis, reactivity, applications, and safety protocols associated with **2-Chloro-3-fluorophenol**. The strategic incorporation of both chlorine and fluorine atoms can significantly influence the biological activity, metabolic stability, and pharmacokinetic profiles of derivative compounds, making this molecule particularly relevant in the fields of medicinal chemistry and agrochemical research.^[3]

Part 1: Physicochemical Properties

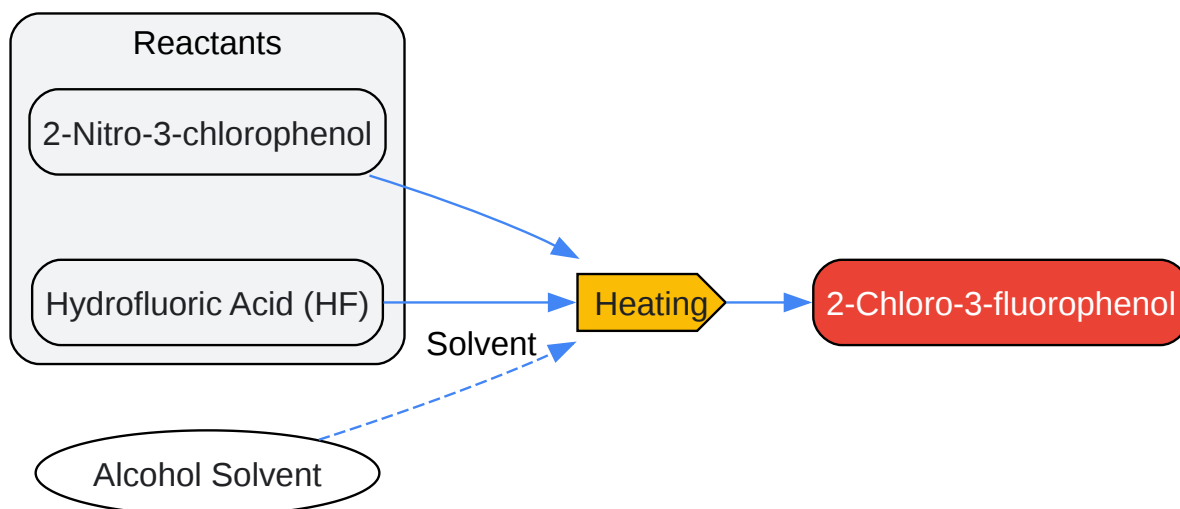
The physical and chemical characteristics of **2-Chloro-3-fluorophenol** are foundational to its handling, reactivity, and application. It presents as a colorless crystalline solid with a characteristic phenolic odor.^[1] The presence of the electronegative halogen atoms and the hydroxyl group dictates its solubility and reactivity. It is soluble in organic solvents such as ethanol, dichloromethane, and ether.^[1]

Property	Value	Source
Molecular Formula	C ₆ H ₄ ClFO	^[1] ^[2]
Molar Mass	146.55 g/mol	^[1] ^[2]
CAS Number	863870-86-4	^[2] ^[4] ^[5] ^[6]
Appearance	Colorless crystalline solid	^[1]
Density (Predicted)	1.408 ± 0.06 g/cm ³	^[1]
Boiling Point (Predicted)	193.3 ± 20.0 °C	^[1]
Flash Point	70.7 °C	^[1]
pKa (Predicted)	7.50 ± 0.10	^[1]
Vapor Pressure	0.335 mmHg at 25°C	^[1]
Storage Conditions	Inert atmosphere, Room Temperature	^[1] ^[5]

Part 2: Synthesis and Reactivity

Synthesis

A documented method for the preparation of **2-Chloro-3-fluorophenol** involves the reaction of 2-nitro-3-chlorophenol with hydrofluoric acid.^[1] This process is carried out in an alcohol-based solvent and requires heating to proceed to the final product.^[1]



[Click to download full resolution via product page](#)

Caption: Synthesis of **2-Chloro-3-fluorophenol** from 2-nitro-3-chlorophenol.

Experimental Protocol: Synthesis of 2-Chloro-3-fluorophenol

Objective: To synthesize **2-Chloro-3-fluorophenol** from 2-nitro-3-chlorophenol.

Materials:

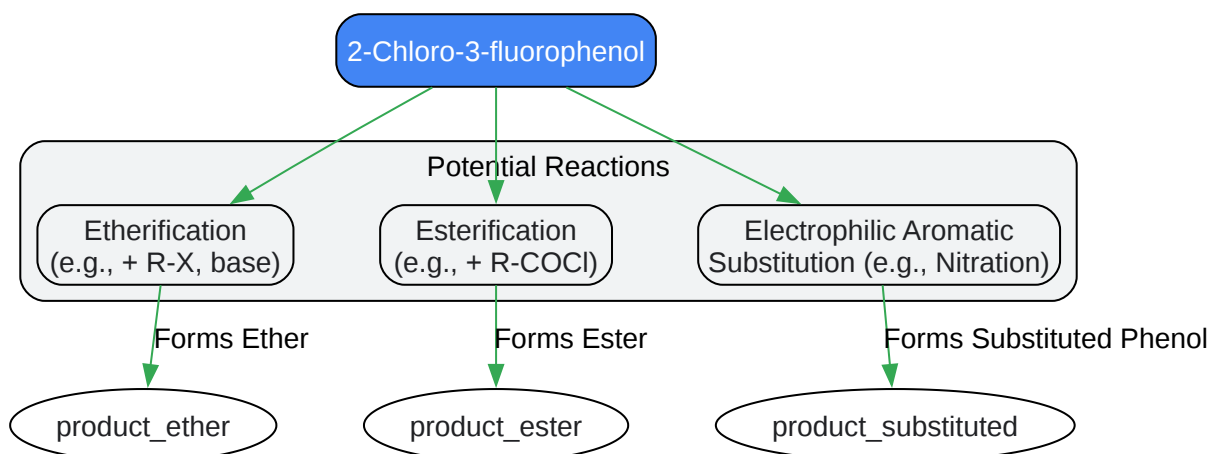
- 2-nitro-3-chlorophenol
- Hydrofluoric acid
- Ethanol (or other suitable alcohol solvent)
- Reaction vessel with heating and stirring capabilities
- Appropriate workup and purification equipment (e.g., separation funnel, distillation apparatus)

Procedure:

- **Dissolution:** Dissolve 2-nitro-3-chlorophenol in an alcohol solvent within the reaction vessel. The choice of an alcohol solvent is crucial as it needs to solubilize the starting material and be relatively inert to the reaction conditions.
- **Addition of Reactant:** Carefully add hydrofluoric acid to the solution. This step should be performed in a well-ventilated fume hood due to the corrosive and toxic nature of HF.
- **Reaction:** Heat the mixture to the appropriate temperature to initiate and sustain the reaction. The temperature is a critical parameter that influences the reaction rate and yield.
- **Workup:** After the reaction is complete, the product is isolated. This typically involves filtering and washing the crude product to remove impurities.
- **Purification:** Further purification may be necessary to obtain pure **2-Chloro-3-fluorophenol**.

Reactivity

The reactivity of **2-Chloro-3-fluorophenol** is governed by the interplay of its three functional groups: the hydroxyl group and the two halogen atoms on the aromatic ring. The hydroxyl group is a moderately activating, ortho-, para-directing group, while the halogens are deactivating but also ortho-, para-directing. This substitution pattern leads to complex reactivity in electrophilic aromatic substitution reactions. The phenolic hydroxyl group can also undergo reactions such as etherification and esterification.



[Click to download full resolution via product page](#)

Caption: Potential reaction pathways for **2-Chloro-3-fluorophenol**.

Part 3: Applications in Research and Development

2-Chloro-3-fluorophenol is primarily utilized as an intermediate in organic synthesis for producing a range of valuable compounds.[1] Its applications extend to the pharmaceutical, agrochemical, and dye industries.[1] In drug development, the incorporation of fluorine is a common strategy to enhance a molecule's metabolic stability, lipophilicity, and binding affinity to biological targets.[3] Halogenated aminophenols, which are structurally related, are known precursors in the synthesis of pharmaceuticals and agrochemicals.[7] For example, 4-Amino-3-fluorophenol is an intermediate in the synthesis of the kinase inhibitor Regorafenib.[7]

Part 4: Analytical Characterization

The identity and purity of **2-Chloro-3-fluorophenol** can be confirmed using a variety of standard analytical techniques.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H NMR and ^{13}C NMR spectroscopy can be used to elucidate the structure of the molecule by identifying the chemical environments of the hydrogen and carbon atoms.
- **Infrared (IR) Spectroscopy:** IR spectroscopy can confirm the presence of key functional groups, such as the O-H stretch of the hydroxyl group and C-Cl and C-F stretches.
- **Mass Spectrometry (MS):** MS provides information on the molecular weight and fragmentation pattern of the compound, confirming its elemental composition.
- **High-Performance Liquid Chromatography (HPLC):** HPLC is a powerful tool for assessing the purity of **2-Chloro-3-fluorophenol** and for monitoring the progress of reactions involving this compound.

Experimental Protocol: Purity Analysis by HPLC

Objective: To determine the purity of a **2-Chloro-3-fluorophenol** sample.

Materials:

- **2-Chloro-3-fluorophenol** sample
- HPLC-grade acetonitrile and water
- HPLC system with a UV detector and a C18 column

Procedure:

- **Sample Preparation:** Prepare a standard solution of **2-Chloro-3-fluorophenol** of known concentration in a suitable solvent (e.g., acetonitrile/water mixture). Prepare the sample to be analyzed at a similar concentration.
- **HPLC Method:**
 - **Column:** C18 reverse-phase column.
 - **Mobile Phase:** A gradient of acetonitrile and water. The specific gradient will depend on the column and system but can be optimized to achieve good separation.
 - **Flow Rate:** Typically 1.0 mL/min.
 - **Detection:** UV detection at a wavelength where the compound has significant absorbance.
 - **Injection Volume:** 10 μ L.
- **Analysis:** Inject the standard and sample solutions into the HPLC system. The purity of the sample is determined by comparing the area of the main peak in the sample chromatogram to the total area of all peaks, and by comparing its retention time to that of the standard.

Part 5: Safety, Handling, and Toxicology

2-Chloro-3-fluorophenol is a hazardous chemical that requires careful handling.^[1] It is corrosive and can cause severe skin burns and eye damage.^{[1][8]} It is also harmful if swallowed, inhaled, or in contact with skin.^{[8][9]}

Hazard	Description
GHS Classification	Acute Toxicity (Oral, Dermal, Inhalation), Skin Corrosion/Irritation, Serious Eye Damage/Eye Irritation, Hazardous to the Aquatic Environment
Hazard Statements	H302, H312, H332 (Harmful if swallowed, in contact with skin, or if inhaled), H314 (Causes severe skin burns and eye damage), H411 (Toxic to aquatic life with long lasting effects)
Precautionary Statements	P260, P264, P270, P271, P273, P280 (Do not breathe dust/fume/gas/mist/vapors/spray, Wash skin thoroughly after handling, Do not eat, drink or smoke when using this product, Use only outdoors or in a well-ventilated area, Avoid release to the environment, Wear protective gloves/protective clothing/eye protection/face protection)

Protocol for Safe Handling and Storage

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety goggles or a face shield, and a lab coat or protective clothing.[\[1\]](#)
- Ventilation: Handle **2-Chloro-3-fluorophenol** in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of vapors.[\[1\]](#)
- Storage: Store the compound in a tightly sealed container in a cool, dry, and well-ventilated place, away from heat sources and incompatible materials.[\[1\]](#) An inert atmosphere is recommended for storage.[\[1\]](#)[\[5\]](#)
- Spills: In case of a spill, contain the material and clean it up using an appropriate absorbent material. Avoid generating dust.
- First Aid:
 - Inhalation: Move the person to fresh air. Seek immediate medical attention.[\[8\]](#)

- Skin Contact: Immediately remove contaminated clothing and rinse the affected area with plenty of water for at least 15 minutes. Seek immediate medical attention.[8]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[8]
- Ingestion: Do not induce vomiting. Rinse mouth with water and give two glasses of water to drink. Seek immediate medical attention.[1][8]

Conclusion

2-Chloro-3-fluorophenol is a versatile and important chemical intermediate with significant potential in the synthesis of complex organic molecules for the pharmaceutical and agrochemical industries. A thorough understanding of its chemical properties, reactivity, and safe handling procedures is essential for its effective and safe utilization in a research and development setting. This guide provides a foundational understanding of these aspects to aid scientists and researchers in their work with this compound.

References

- **2-Chloro-3-fluorophenol** - ChemBK. (2024). Retrieved from [\[Link\]](#)
- **2-Chloro-3-fluorophenol** | C₆H₄ClFO | CID 11205840 - PubChem. (n.d.). National Institutes of Health. Retrieved from [\[Link\]](#)
- Selective Synthesis of Fluorophenol Derivatives. (n.d.). J-STAGE. Retrieved from [\[Link\]](#)
- Chemical Properties of 2-Chloro-4-fluorophenol (CAS 1996-41-4). (n.d.). Cheméo. Retrieved from [\[Link\]](#)
- US6037503A - Process for the preparation of para-fluorophenol. (n.d.). Google Patents.
- US5053557A - Process for preparing 2-chloro-4-fluorophenol. (n.d.). Google Patents.
- The Growing Demand for 3-Fluorophenol in Pharmaceutical Synthesis. (n.d.). NINGBO INNO PHARMCHEM CO.,LTD. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. chembk.com [chembk.com]
- 2. 2-Chloro-3-fluorophenol | C₆H₄ClFO | CID 11205840 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. nbinno.com [nbinno.com]
- 4. 863870-86-4 2-Chloro-3-fluorophenol AKSci W8864 [aksci.com]
- 5. 863870-86-4|2-Chloro-3-fluorophenol|BLD Pharm [bldpharm.com]
- 6. 2-CHLORO-3-FLUOROPHENOL | 863870-86-4 [chemicalbook.com]
- 7. pdf.benchchem.com [pdf.benchchem.com]
- 8. sigmaaldrich.com [sigmaaldrich.com]
- 9. assets.thermofisher.cn [assets.thermofisher.cn]
- To cite this document: BenchChem. [2-Chloro-3-fluorophenol chemical properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1588880/docs#2-chloro-3-fluorophenol-chemical-properties\]](https://www.benchchem.com/product/b1588880/docs#2-chloro-3-fluorophenol-chemical-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)